

quantitative analysis of 1,1,1-Trichloropentafluoropropane in environmental samples

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Compound of Interest

Compound Name: 1,1,1-Trichloropentafluoropropane

Cat. No.: B1594311

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A Comparative Guide to the Quantitative Analysis of **1,1,1-Trichloropentafluoropropane** in Environmental Samples

This guide provides a comparative overview of analytical methodologies for the quantitative determination of **1,1,1-Trichloropentafluoropropane** (CFC-215) in environmental matrices such as water, air, and soil. Given the limited availability of data specifically for CFC-215, this guide draws upon established methods for analogous volatile halogenated compounds. The primary techniques discussed are Gas Chromatography-Mass Spectrometry (GC-MS) coupled with various sample introduction systems, which are the gold standard for the analysis of such compounds.

Analytical Methodologies

The selection of an appropriate analytical method for CFC-215 is contingent on the sample matrix, the required detection limits, and the available instrumentation. The most prevalent and effective methods involve gas chromatography for separation, coupled with mass spectrometry for detection and quantification.

Purge and Trap Gas Chromatography-Mass Spectrometry (P&T-GC-MS)

Purge and Trap GC-MS is a highly sensitive method suitable for the analysis of volatile organic compounds (VOCs) in water and soil/sediment samples. This technique involves purging the volatile compounds from the sample matrix with an inert gas, trapping them on a sorbent material, and then thermally desorbing them into the GC-MS system.

Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS)

Headspace GC-MS is a robust and automated technique for the analysis of VOCs in solid and liquid samples. It involves equilibrating the sample in a sealed vial to allow the volatile analytes to partition into the headspace gas, which is then injected into the GC-MS.

Liquid-Liquid Extraction Gas Chromatography-Mass Spectrometry (LLE-GC-MS)

Liquid-Liquid Extraction is a classical sample preparation technique that can be employed for the analysis of a wide range of organic compounds in aqueous samples. It involves extracting the analytes from the water sample into an immiscible organic solvent, which is then concentrated and injected into the GC-MS. A common alternative detector for halogenated compounds is the Electron Capture Detector (ECD), which offers high sensitivity.

Comparative Performance Data

The following table summarizes typical performance characteristics for the quantitative analysis of volatile halogenated compounds using the aforementioned techniques. It is important to note that these values are representative of similar compounds and may vary for **1,1,1-Trichloropentafluoropropane**. Method validation for CFC-215 would be required to establish definitive performance metrics.

Parameter	Purge and Trap GC-MS	Headspace GC-MS	Liquid-Liquid Extraction GC-ECD/MS
Applicable Matrices	Water, Soil, Sediment	Water, Soil, Solid Waste	Water
Typical Detection Limits	Low ng/L to µg/L (water)[1][2]; µg/kg (soil)	µg/kg to mg/kg (soil) [3][4]	ng/L to µg/L (water)[5]
Precision (%RSD)	< 15%[1]	< 10%[4]	< 20%[6]
Accuracy/Recovery	80-120%	70-130%[4]	70-120%
Linearity (R ²)	> 0.995	> 0.996[4]	> 0.99
Throughput	Moderate	High	Low to Moderate
Automation Potential	High	High	Moderate
Solvent Consumption	Low	Low	High

Experimental Protocols

Detailed experimental protocols are crucial for reproducible and accurate quantitative analysis. Below are generalized protocols for the discussed methods, which should be optimized for the specific analysis of CFC-215.

Purge and Trap GC-MS Protocol for Water Samples

- **Sample Collection and Preservation:** Collect water samples in 40-60 mL vials with zero headspace. Preserve with a dechlorinating agent if residual chlorine is present and store at 4°C.
- **Sample Preparation:** For a standard 5 mL or 25 mL sample, add an internal standard and surrogate solution.
- **Purge and Trap:** Place the sample in the purge vessel. Purge with an inert gas (e.g., helium) at a defined flow rate and time. The volatile analytes are carried to a sorbent trap.

- Desorption: Rapidly heat the trap to desorb the analytes onto the GC column.
- GC-MS Analysis:
 - GC Column: Use a capillary column suitable for volatile organic compounds, such as a 30m x 0.25mm ID x 1.4µm film thickness column.
 - Oven Program: Implement a temperature program that provides good separation of target analytes. A typical program might start at 35°C, hold for a few minutes, and then ramp up to around 200°C.
 - MS Detection: Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity, monitoring characteristic ions for CFC-215.

Headspace GC-MS Protocol for Soil Samples

- Sample Collection and Preparation: Collect soil samples in appropriate containers and store them at 4°C. Weigh a portion of the soil (e.g., 5-10 g) into a headspace vial. Add a matrix modifying solution (e.g., sodium sulfate) and an internal standard.
- Incubation: Seal the vial and place it in the headspace autosampler. Incubate the vial at a specific temperature (e.g., 80°C) for a set time to allow for the volatilization of analytes into the headspace.
- Injection: A heated syringe takes a known volume of the headspace gas and injects it into the GC inlet.
- GC-MS Analysis: Follow the GC-MS conditions as outlined in the Purge and Trap protocol, adjusting the temperature program as needed for optimal separation.

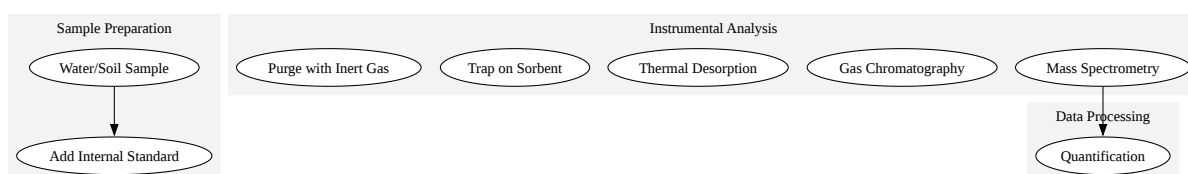
Liquid-Liquid Extraction GC-ECD/MS Protocol for Water Samples

- Sample Preparation: To a 1 L water sample, add an internal standard and adjust the pH if necessary.

- **Extraction:** Transfer the sample to a separatory funnel and add a suitable extraction solvent (e.g., dichloromethane or hexane). Shake vigorously for a few minutes and allow the layers to separate. Collect the organic layer. Repeat the extraction process two more times.
- **Drying and Concentration:** Combine the organic extracts and dry them over anhydrous sodium sulfate. Concentrate the extract to a final volume of 1 mL using a gentle stream of nitrogen.
- **GC-ECD/MS Analysis:** Inject an aliquot of the concentrated extract into the GC system. The GC conditions will be similar to the other methods. For GC-ECD analysis, the detector temperature and gas flows must be optimized for maximum sensitivity to halogenated compounds. For GC-MS, operate in SIM mode.

Visualizations

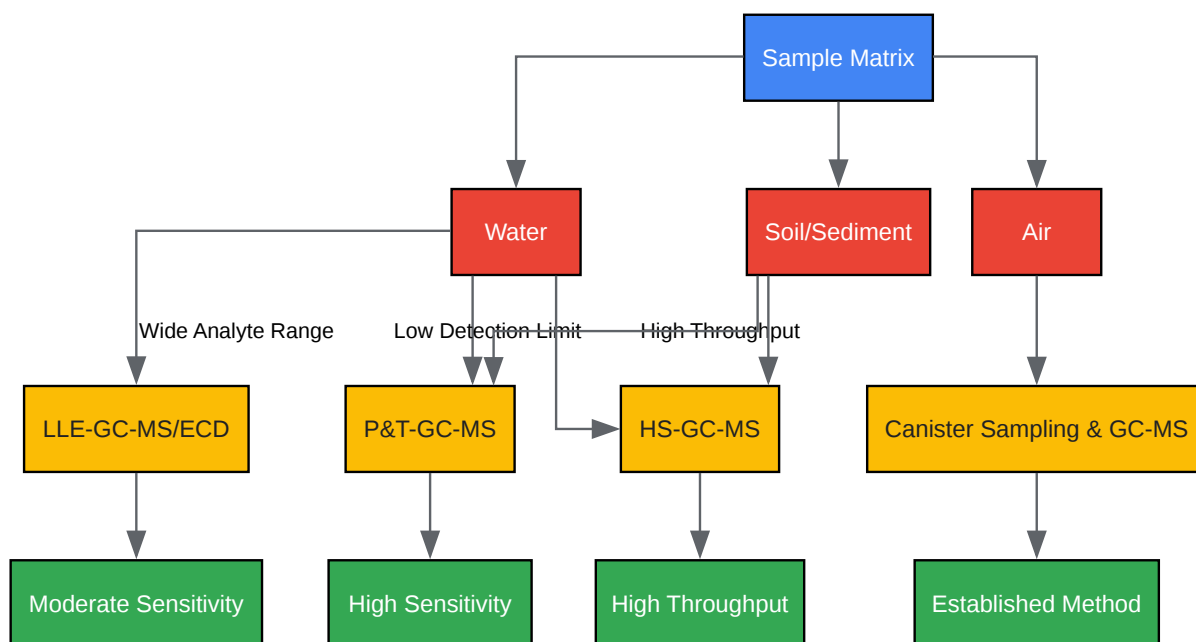
Workflow for Purge and Trap GC-MS Analysis



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Caption: Workflow for the analysis of volatile compounds by Headspace GC-MS.

Logical Relationship of Analytical Method Selection



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Caption: Decision tree for selecting an analytical method for CFC-215.

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References

- 1. waterboards.ca.gov [waterboards.ca.gov]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. s4science.at [s4science.at]
- 4. agilent.com [agilent.com]
- 5. agilent.com [agilent.com]
- 6. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]

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